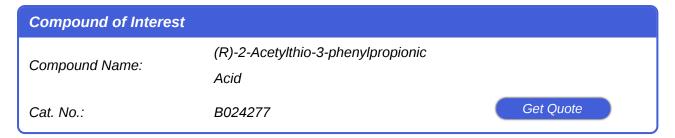


(R)-2-Acetylthio-3-phenylpropionic Acid: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

(R)-2-Acetylthio-3-phenylpropionic acid is a chiral organic compound that serves as a crucial intermediate in the synthesis of a class of cardiovascular drugs known as vasopeptidase inhibitors. Its stereospecific structure is paramount to the efficacy of the final active pharmaceutical ingredients. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and its role in the mechanism of action of vasopeptidase inhibitors.

Chemical and Physical Properties

(R)-2-Acetylthio-3-phenylpropionic acid, with the chemical formula C₁₁H₁₂O₃S, is a derivative of phenylpropionic acid. While specific experimental data for the (R)-enantiomer is not readily available in public literature, the properties of its racemate and (S)-enantiomer provide valuable insights.



Property	Value	Source
IUPAC Name	(2R)-2-(acetylthio)-3- phenylpropanoic acid	N/A
Molecular Formula	C11H12O3S	[1]
Molecular Weight	224.28 g/mol	[1]
Melting Point	41-43 °C ((S)-enantiomer)	[2]
Boiling Point	358.9 ± 35.0 °C (Predicted)	[2]
Density	1.260 ± 0.06 g/cm ³ (Predicted)	[2]
Solubility	Soluble in organic solvents such as chloroform and methanol.	[3]
Storage Temperature	2-8°C, sealed in a dry environment.	[2]

Synthesis of (R)-2-Acetylthio-3-phenylpropionic Acid

The synthesis of **(R)-2-Acetylthio-3-phenylpropionic acid** is a multi-step process that requires careful control of stereochemistry. A common synthetic route starts from the unnatural amino acid D-phenylalanine.

Experimental Protocol: Synthesis from D-Phenylalanine

This protocol outlines the conversion of D-phenylalanine to (R)-2-bromo-3-phenylpropionic acid, followed by nucleophilic substitution to yield the target compound.

Step 1: Diazotization and Bromination of D-Phenylalanine to (R)-2-Bromo-3-phenylpropionic acid[4][5]

 Reaction Setup: In a well-ventilated fume hood, a solution of D-phenylalanine is prepared in an aqueous hydrobromic acid (HBr) solution. The reaction vessel is cooled to a temperature between -10 and 30°C.[5]

Foundational & Exploratory





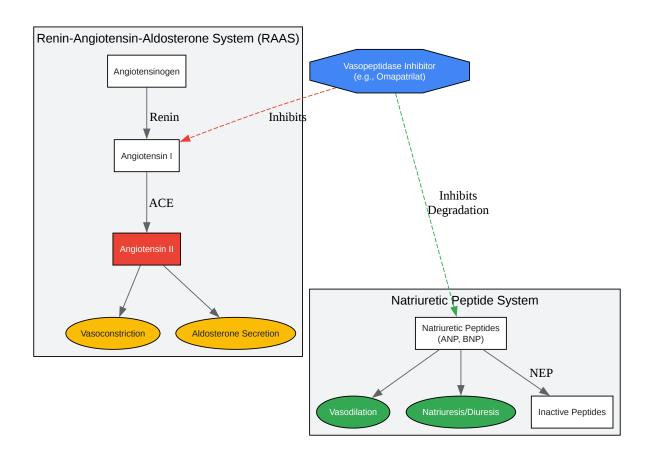
- Diazotization: A solution of sodium nitrite (NaNO₂) in water is added dropwise to the Dphenylalanine solution while maintaining the low temperature. This step generates a diazonium salt intermediate.
- Bromination: The diazonium salt is then decomposed in the presence of a bromide salt, leading to the formation of (R)-2-bromo-3-phenylpropionic acid.[5]
- Extraction and Isolation: The product is extracted from the aqueous solution using an organic solvent such as toluene. The organic layer is then concentrated, and the crude product is purified by crystallization.

Step 2: Nucleophilic Substitution with Thioacetate[4][6]

- Reaction Setup: (R)-2-bromo-3-phenylpropionic acid is dissolved in a suitable organic solvent.
- Thioacetate Addition: Thioacetic acid and an organic base (e.g., triethylamine) are added to the solution. The reaction is typically carried out at a temperature between -10 and +30°C.[6]
- Reaction Monitoring: The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Workup and Purification: After the reaction is complete, the organic base and excess
 thioacetic acid are removed through an acidic aqueous wash. The organic layer is dried and
 the solvent is evaporated to yield crude (R)-2-Acetylthio-3-phenylpropionic acid. Further
 purification can be achieved by column chromatography or recrystallization.







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. (R)-2-Acetylthio-3-phenylpropionic Acid | C11H12O3S | CID 9813292 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 76932-17-7 CAS MSDS ((S)-ACETYLTHIO-3-PHENYLPROPIONIC ACID) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. 3-Acetylthio-2-methylpropanoic acid | 33325-40-5 [chemicalbook.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. CA2399515A1 Process for the preparation of (r)-2-bromo-3-phenyl-propionic acid -Google Patents [patents.google.com]
- 6. WO2001058865A1 Method for the preparation of (s)-2-acetylthio-3-phenylpropionic acid Google Patents [patents.google.com]
- To cite this document: BenchChem. [(R)-2-Acetylthio-3-phenylpropionic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024277#what-is-r-2-acetylthio-3-phenylpropionic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com